

# 2,2,5-Trimethylhexanoic acid synthesis and discovery

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## Compound of Interest

Compound Name: 2,2,5-Trimethylhexanoic acid

Cat. No.: B1315891

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An In-depth Technical Guide to **2,2,5-Trimethylhexanoic Acid**: Synthesis and Discovery

For the attention of: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the current knowledge regarding **2,2,5-trimethylhexanoic acid**. It details the compound's known properties and explores plausible synthetic pathways based on established organic chemistry principles. This document also highlights the current gap in the scientific literature regarding detailed experimental protocols for its synthesis, its historical discovery, and specific biological activities.

## Introduction

**2,2,5-Trimethylhexanoic acid** is a branched-chain carboxylic acid with the molecular formula  $C_9H_{18}O_2$ .<sup>[1]</sup> As a member of the carboxylic acid family, its structure, featuring a carboxyl group attached to a sterically hindered alkyl chain, suggests potential applications in areas where such properties are advantageous, including specialty lubricants, polymers, and as a scaffold in medicinal chemistry. Despite its simple structure, detailed information regarding its synthesis and discovery is not readily available in common chemical databases and literature. This guide aims to consolidate the known information and propose scientifically sound synthetic approaches.

## Compound Properties

A summary of the key physical and chemical properties of **2,2,5-trimethylhexanoic acid** is presented in Table 1. These properties are primarily computed from its chemical structure.

Property	Value	Reference
IUPAC Name	2,2,5-trimethylhexanoic acid	[1]
CAS Number	27971-09-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	[1]
Molecular Weight	158.24 g/mol	[1]
SMILES	<chem>CC(C)CCC(C)(C)C(=O)O</chem>	[1]
InChIKey	BROAOSNULRMVBL-UHFFFAOYSA-N	[1]

Table 1: Physicochemical Properties of **2,2,5-Trimethylhexanoic Acid**

## Discovery

Information regarding the initial discovery or first reported synthesis of **2,2,5-trimethylhexanoic acid** is not prominently available in the surveyed scientific literature and historical chemical archives. It is plausible that the compound was first synthesized as part of a broader study on branched-chain carboxylic acids or through systematic derivatization of related compounds, but a definitive record of its discovery remains elusive.

## Plausible Synthetic Methodologies

While specific, detailed experimental protocols for the synthesis of **2,2,5-trimethylhexanoic acid** are not readily found in the literature, several established methods for the synthesis of sterically hindered and branched-chain carboxylic acids can be proposed. These include:

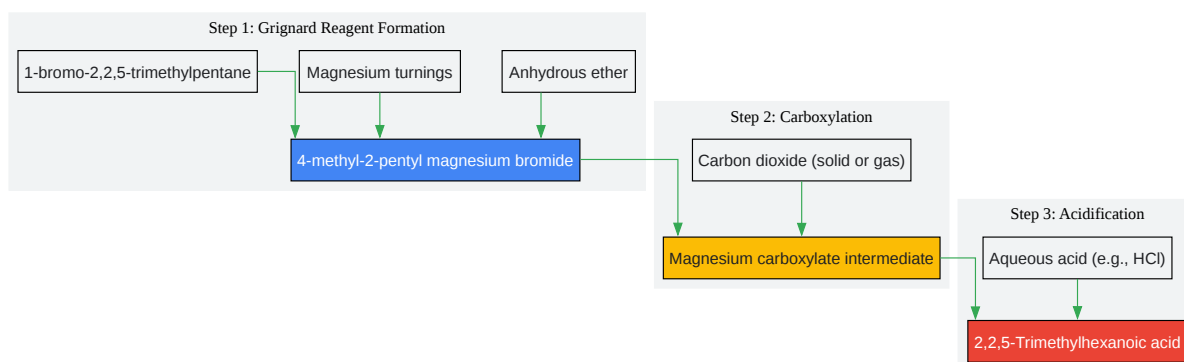
- Grignard Carboxylation: A common and versatile method for carboxylic acid synthesis.
- Oxidation of the Corresponding Aldehyde or Alcohol: A straightforward approach if the precursor is available.

- Koch-Haaf Reaction: An industrially relevant method for the synthesis of tertiary carboxylic acids.

## Proposed Synthesis via Grignard Carboxylation

This approach involves the reaction of a suitable Grignard reagent with carbon dioxide. The logical precursor would be 1-bromo-2,2,5-trimethylpentane.

Experimental Workflow:



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Figure 1: Proposed Grignard carboxylation workflow.

Detailed Protocol (Hypothetical):

- Grignard Reagent Formation: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings would be placed. A

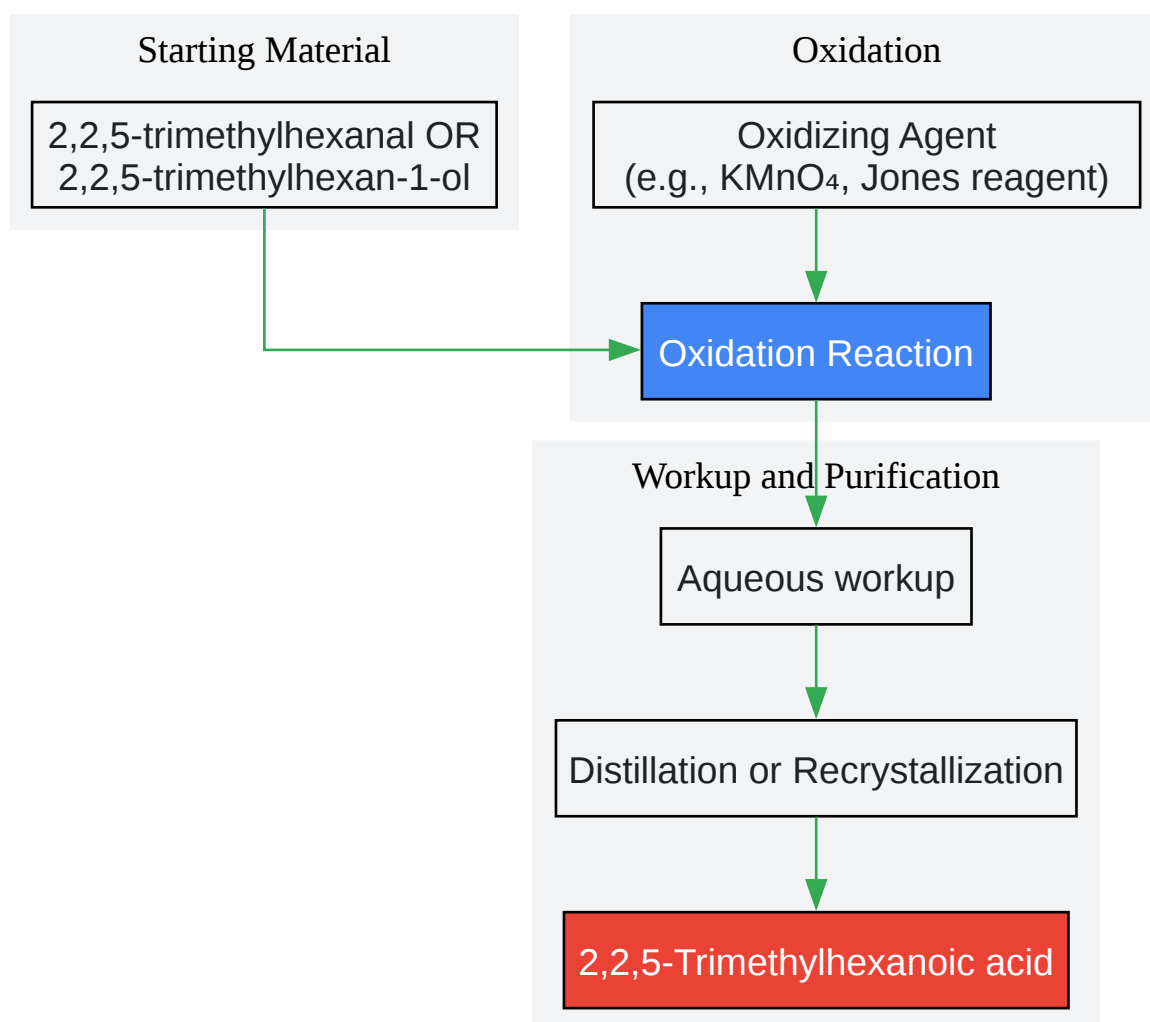
solution of 1-bromo-2,2,5-trimethylpentane in anhydrous diethyl ether would be added dropwise to initiate the reaction. The mixture would then be refluxed until the magnesium is consumed.

- **Carboxylation:** The Grignard solution would be cooled in an ice bath and then poured over crushed dry ice (solid CO<sub>2</sub>) or bubbled with CO<sub>2</sub> gas with vigorous stirring.
- **Acidification and Extraction:** After the reaction is complete, the mixture would be quenched with a dilute strong acid (e.g., HCl). The organic layer would be separated, and the aqueous layer extracted with ether. The combined organic extracts would be washed with brine, dried over anhydrous sodium sulfate, and the solvent removed under reduced pressure to yield the crude carboxylic acid.
- **Purification:** The crude product would likely be purified by distillation under reduced pressure or by recrystallization.

## Proposed Synthesis via Oxidation

If 2,2,5-trimethylhexanal or 2,2,5-trimethylhexan-1-ol were available, they could be oxidized to the corresponding carboxylic acid.

Experimental Workflow:



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Figure 2: Proposed oxidation workflow.

Detailed Protocol (Hypothetical):

- **Oxidation:** The starting aldehyde or alcohol would be dissolved in an appropriate solvent (e.g., acetone for Jones oxidation). The oxidizing agent (e.g., Jones reagent, potassium permanganate) would be added portion-wise while maintaining the reaction temperature, typically with cooling.
- **Workup:** Upon completion, the excess oxidant would be quenched (e.g., with isopropanol for Jones reagent). The mixture would be filtered, and the filtrate extracted with an organic solvent.

- Purification: The organic extracts would be washed, dried, and concentrated. The resulting crude acid would be purified as described in the Grignard methodology.

## Biological Activity

Currently, there is no specific information in the scientific literature detailing the biological activity or signaling pathway interactions of **2,2,5-trimethylhexanoic acid**. Given its structure as a branched-chain fatty acid, it could potentially interact with metabolic pathways involving fatty acid metabolism, but this remains speculative without experimental evidence.

## Data Presentation

Due to the lack of published experimental work on the synthesis of **2,2,5-trimethylhexanoic acid**, no quantitative data on reaction yields, purity, or spectroscopic characterization can be presented in tabular format at this time. Should such data become available, it will be crucial for the validation of the proposed synthetic routes.

## Conclusion

**2,2,5-Trimethylhexanoic acid** remains a compound with limited characterization in the public domain. While its synthesis can be approached through well-established methodologies in organic chemistry, the absence of detailed experimental protocols and data on its discovery and biological function presents an opportunity for further research. The proposed synthetic workflows in this guide offer a starting point for researchers interested in the preparation and study of this and other sterically hindered carboxylic acids. Future work should focus on the practical execution of these syntheses, thorough characterization of the product, and investigation into its potential biological activities.

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## References

- 1. 2,2,5-Trimethylhexanoic acid | C<sub>9</sub>H<sub>18</sub>O<sub>2</sub> | CID 15564210 - PubChem [pubchem.ncbi.nlm.nih.gov]
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